

# Navigating the Environmental Presence of 1,3-Dichloropropene: A Technical Guide

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## Compound of Interest

Compound Name: 1,3-Dichloropropene

Cat. No.: B049464

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## Abstract

**1,3-Dichloropropene** (1,3-D), a synthetic chlorinated hydrocarbon, is not naturally present in the environment. Its occurrence is overwhelmingly attributed to anthropogenic activities, primarily its extensive use as a pre-plant soil fumigant in agriculture to control nematodes. This technical guide delves into the environmental sources, occurrence, and fate of **1,3-Dichloropropene**, presenting quantitative data, detailed experimental protocols for its detection, and visual representations of its degradation pathways.

## Introduction: A Synthetic Nematocide

**1,3-Dichloropropene** is a significant component of commercial soil fumigants, valued for its efficacy against a wide range of plant-parasitic nematodes.<sup>[1][2]</sup> It is produced industrially through the high-temperature chlorination of propene.<sup>[1]</sup> Commercial formulations are typically a mixture of its cis and trans isomers.<sup>[1]</sup> Due to its volatility, it is injected into the soil, where it disperses as a gas to act against soil-borne pests.<sup>[3][4]</sup> This application method is the primary pathway for its release into the environment.<sup>[2][3]</sup>

## Environmental Sources of 1,3-Dichloropropene

The presence of **1,3-Dichloropropene** in the environment is almost exclusively due to its use in agriculture. Other minor sources include:

- Industrial Emissions: Fugitive or accidental emissions during its manufacturing, storage, and transportation can contribute to its release.[\[3\]](#)
- Waste Disposal: Leaching from hazardous waste sites and landfills is a potential, albeit less common, source of contamination.[\[3\]](#)
- Accidental Spills: Transportation accidents have led to significant localized releases of **1,3-Dichloropropene**.[\[3\]](#)

It is important to note that **1,3-Dichloropropene** is not a naturally occurring compound.[\[3\]](#)

## Quantitative Occurrence in the Environment

The concentration of **1,3-Dichloropropene** in various environmental compartments is closely monitored, particularly in agricultural regions. The following tables summarize key quantitative data from various studies.

### Table 1: 1,3-Dichloropropene Concentrations in Water

| Water Source           | Location                      | Number of Samples | Detection Frequency       | Concentration Range (µg/L) | Mean/Median Concentration (µg/L) | Reference   |
|------------------------|-------------------------------|-------------------|---------------------------|----------------------------|----------------------------------|---|
| Surface Water          | USA                           | 1,088             | 3.8%                      | -                          | 1.3 (85th percentile)            | <a href="#">[2]</a>   |
| Groundwater            | USA                           | 3,949             | 0.25%                     | -                          | 3.4 (85th percentile)            | <a href="#">[2]</a>   |
| Water Samples          | STORET Database (USA)         | 12,673            | ~40% (6% above QL)        | 0.002 - 25                 | Mean: 0.5, Median: 0.5           | <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Public Water Systems   | USA (1993-1997)               | 70,631            | 0.1%                      | -                          | -                                | <a href="#">[3]</a> <a href="#">[5]</a>                     |
| Ground & Surface Water | USA (WQP)                     | 11,700            | 1.27%                     | -                          | 0.25 (99th percentile)           | <a href="#">[5]</a>   |
| Tap Water              | High-use areas (USA & Europe) | 1,927             | 2 quantifiable detections | < 0.15                     | -                                | <a href="#">[5]</a>   |

QL: Quantitation Limit; WQP: Water Quality Portal

## Table 2: 1,3-Dichloropropene Concentrations in Air

| Location Type                    | Region(s)       | Time Period | Concentration Range (ppb)    | Mean Concentration (ppb) | Reference   |
|----------------------------------|-----------------|-------------|------------------------------|--------------------------|---|
| Urban & Rural (Positive Samples) | USA             | -           | -                            | 0.088 - 0.33             | <a href="#">[3]</a> <a href="#">[6]</a>   |
| High-Use Agricultural Areas      | USA             | -           | up to 35.2                   | -                        | <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> |
| Shafter, CA (Air Monitoring)     | California, USA | 2024        | Highest 24-hour: 7.19        | Highest 1-year: 0.21     | <a href="#">[8]</a>   |
| Modeled High Estimates (CA)      | California, USA | 2024        | 24-hour: 26.8, 72-hour: 15.1 | 1-year: 0.41             | <a href="#">[8]</a>   |

## Environmental Fate and Degradation

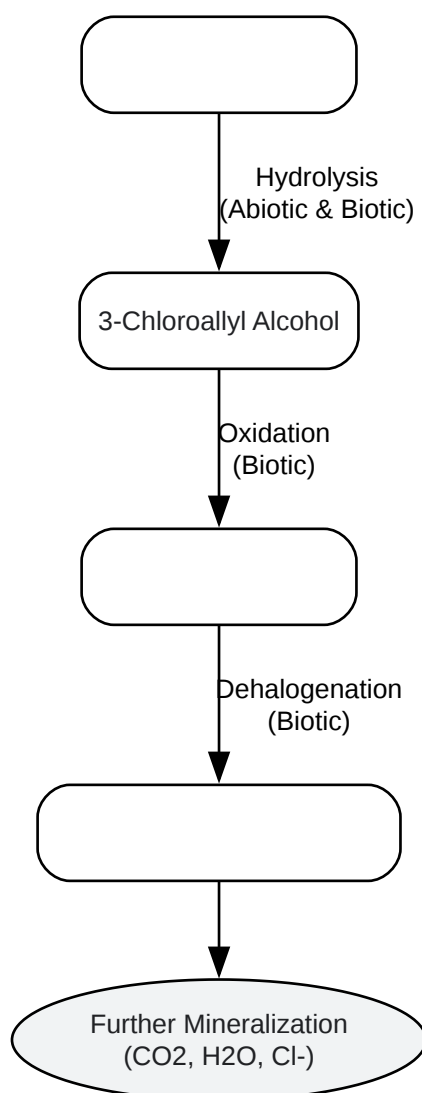
Once released into the environment, **1,3-Dichloropropene** is subject to several transport and degradation processes.

- Volatility: A significant portion of applied **1,3-Dichloropropene** volatilizes from the soil into the atmosphere.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Photodegradation: In the atmosphere, it is degraded by photooxidation with hydroxyl radicals and reaction with ozone, with a half-life ranging from 7 to 50 hours.[\[5\]](#)[\[7\]](#)
- Hydrolysis: In water and soil, hydrolysis is a major degradation pathway, with a half-life of about 10 days at 20°C in deionized water.[\[5\]](#)[\[7\]](#)[\[9\]](#) The primary hydrolysis products are the corresponding cis- and trans-3-chloroallyl alcohols.[\[10\]](#)[\[11\]](#)
- Biodegradation: Microbial degradation is another significant process in soil and water.[\[2\]](#) Several bacterial species, such as *Pseudomonas cichorii*, can utilize **1,3-Dichloropropene**

as a carbon and energy source.[10][12] The biodegradation pathway involves the initial hydrolysis to 3-chloroallyl alcohol, followed by oxidation to 3-chloroacrylic acid, and subsequent dehalogenation.[10][12][13]

## Degradation Pathway of 1,3-Dichloropropene

The following diagram illustrates the primary degradation pathway of **1,3-Dichloropropene** in the environment.



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*Degradation pathway of 1,3-Dichloropropene.*

## Experimental Protocols for Environmental Analysis

The standard method for the detection and quantification of **1,3-Dichloropropene** in environmental samples is Purge and Trap Gas Chromatography-Mass Spectrometry (GC-MS). Several EPA methods are suitable for this analysis.

## Water Sample Analysis (Based on EPA Methods 524.2, 624)

Objective: To determine the concentration of cis- and trans-**1,3-Dichloropropene** in water samples.

Methodology:

- **Sample Collection and Preservation:** Collect water samples in amber glass vials with screw caps and PTFE-lined septa. Ensure no headspace is present. If residual chlorine is suspected, add a dechlorinating agent (e.g., sodium thiosulfate). Store samples at 4°C.
- **Internal Standard Spiking:** Spike a known volume of the water sample (typically 5-25 mL) with an internal standard solution (e.g., 2-bromo-1-chloropropane).
- **Purge and Trap:**
  - Place the sample in a sparging vessel.
  - Purge the sample with an inert gas (e.g., helium or nitrogen) at a constant flow rate for a specified time (e.g., 11 minutes).
  - The volatile organic compounds (VOCs), including **1,3-Dichloropropene**, are carried by the gas stream onto an adsorbent trap (e.g., containing Tenax®, silica gel, and charcoal).
- **Thermal Desorption and GC-MS Analysis:**
  - Rapidly heat the trap and backflush with the carrier gas to desorb the trapped analytes onto the gas chromatograph column.
  - **Gas Chromatography (GC):**
    - **Column:** A capillary column suitable for VOC analysis (e.g., DB-624, Rxi-624Sil MS).

- Carrier Gas: Helium.
- Temperature Program: An appropriate temperature program is used to separate the target analytes. For example, hold at 40°C for 1.5 min, then ramp at 16°C/min to 180°C.
- Mass Spectrometry (MS):
  - Ionization: Electron Impact (EI).
  - Detection: Operate in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and specificity, or full scan mode for identification.
  - Quantitation Ion (m/z): 75
  - Confirmation Ions (m/z): 39, 110, 112
- Quantification: Calculate the concentration of each isomer based on the response of the quantitation ion relative to the internal standard.

## Soil Sample Analysis (Based on EPA Method 8260B)

Objective: To determine the concentration of cis- and trans-**1,3-Dichloropropene** in soil samples.

### Methodology:

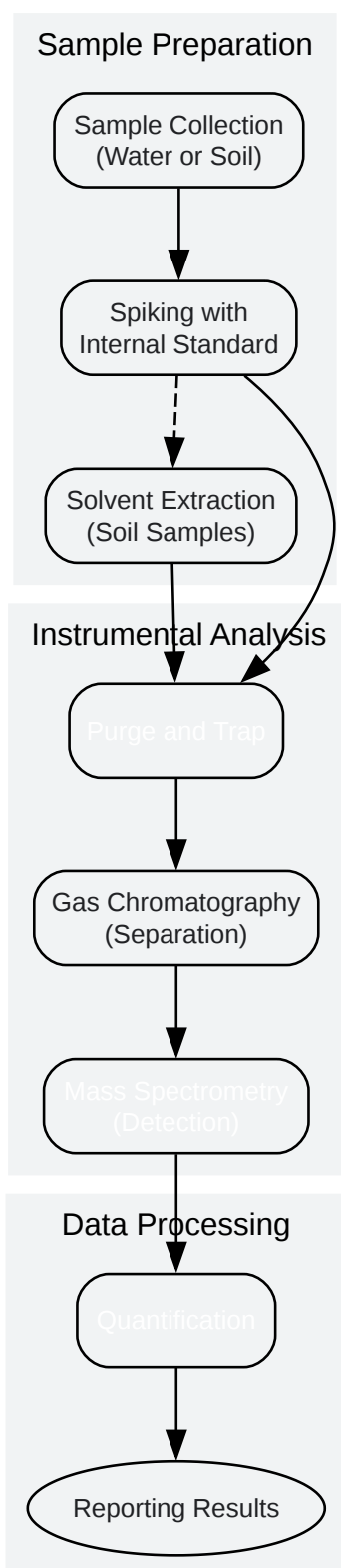
- Sample Collection and Preservation: Collect soil samples in appropriate containers and store them at 4°C.
- Extraction:
  - Weigh a known amount of soil (e.g., 5-10 g) into a vial.
  - Add a known volume of an appropriate solvent (e.g., methanol) and an internal standard.
  - Vortex or shake the sample to extract the analytes.
  - Centrifuge the sample to separate the soil from the solvent extract.

- Purge and Trap and GC-MS Analysis:
  - Take an aliquot of the solvent extract and add it to a known volume of reagent water in the sparging vessel.
  - Proceed with the purge and trap and GC-MS analysis as described for water samples (Section 5.1).
- Quantification: Calculate the concentration in the soil, accounting for the initial soil weight, solvent volume, and any dilutions.

## Experimental Workflow Diagram

The following diagram outlines the general workflow for the analysis of **1,3-Dichloropropene** in environmental samples.





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Workflow for **1,3-Dichloropropene** analysis.

## Conclusion

**1,3-Dichloropropene** is a synthetic chemical introduced into the environment primarily through its application as an agricultural soil fumigant. While it is not naturally occurring, its presence in air and water is a subject of ongoing monitoring and research. Understanding its environmental fate, including its degradation pathways through hydrolysis and biodegradation, is crucial for assessing its environmental impact. The analytical methodologies, particularly purge and trap GC-MS, provide sensitive and reliable means for its detection and quantification in various environmental matrices, enabling effective monitoring and regulatory oversight.

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## References

- 1. academic.oup.com [academic.oup.com]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. Dichloropropene, 1,3- Dichlopropane and Mixtures, 1,2- (EHC 146, 1993) [inchem.org]
- 4. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
- 5. Groundwater monitoring for 1,3-dichloropropene in high fumigant use areas of North America and Europe - PMC [pmc.ncbi.nlm.nih.gov]
- 6. atsdr.cdc.gov [atsdr.cdc.gov]
- 7. RELEVANCE TO PUBLIC HEALTH - Toxicological Profile for Dichloropropenes - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. cdpr.ca.gov [cdpr.ca.gov]
- 9. Effects of environmental factors on 1,3-dichloropropene hydrolysis in water and soil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Degradation of 1,3-Dichloropropene by *Pseudomonas cichorii* 170 - PMC [pmc.ncbi.nlm.nih.gov]
- 11. 1,3-Dichloropropene (Technical Grade) - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 12. 1,3-Dichloropropene Family Degradation Pathway [eawag-bbd.ethz.ch]
- 13. files.core.ac.uk [files.core.ac.uk]
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